

Minimizing Strontium-90 breakthrough in Yttrium-91 separation

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Compound of Interest

Compound Name: Yttrium-91
CAS No.: 14234-24-3
Cat. No.: B1217341

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Technical Support Center: Yttrium-91 Separation

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working on the separation of **Yttrium-91** (Y-91) from Strontium-90 (Sr-90), with a focus on minimizing Sr-90 breakthrough.

Frequently Asked Questions (FAQs)

Q1: Why is it critical to minimize Strontium-90 breakthrough in **Yttrium-91** separation?

A1: Strontium-90 is a long-lived beta emitter (half-life of 28.79 years) that tends to accumulate in bones, potentially causing bone marrow depression and other health issues.[1] For medical applications of Yttrium-90 (Y-90), such as in radioimmunotherapy, extremely high radionuclidic purity is required to ensure patient safety and therapeutic efficacy.[2][3][4] Regulatory limits on Sr-90 contamination are stringent, often requiring separation factors of less than 1×10^{-6} . [2][3]

Q2: What are the primary methods for separating Y-91 from Sr-90?

A2: The most common methods for separating Y-91 from Sr-90 include:

- Ion Exchange Chromatography: This is a widely used technique in Sr-90/Y-90 generator systems.[1] Cation exchange resins like Dowex 50 can be used to retain Sr-90 while Y-90 is eluted with complexing agents.[1]
- Solvent Extraction: This method involves the use of an organic solvent containing an extractant to selectively separate Y-90 from an aqueous solution of Sr-90/Y-90.[1][5] Di-(2-ethylhexyl) phosphoric acid (HDEHP) is a commonly used extractant.[1][6]
- Precipitation: This technique separates Y-90 from Sr-90 by precipitating Y-90 as a hydroxide or phosphate.[5][7]

Q3: What factors can influence the efficiency of Sr-90/Y-91 separation?

A3: The efficiency of separation is influenced by several factors, including:

- pH of the solution: The pH affects the chemical form of yttrium and strontium and their interaction with the separation medium.[8][9]
- Type and concentration of eluent or extractant: The choice of complexing agents and their concentration is crucial for selective elution or extraction.[1]
- Column parameters in ion exchange: Factors like column length, resin particle size, and flow rate can impact separation performance.[5]
- Presence of competing metal ions: Other metal cations can interfere with the binding of Y-90 to chelating agents used in medical applications.[2][3]

Troubleshooting Guides

Problem 1: Higher than expected Sr-90 breakthrough in the Y-91 product using ion exchange chromatography.

Cause & Solution:

- Issue: Inadequate column conditioning or equilibration.

- Solution: Ensure the ion exchange column is properly conditioned with the appropriate buffer or acid solution before loading the Sr-90/Y-90 mixture. This ensures the resin is in the correct chemical form for optimal separation.
- Issue: Incorrect eluent composition or pH.
 - Solution: Verify the concentration and pH of the eluting solution. The selectivity of the resin for Y-90 over Sr-90 is often highly dependent on these parameters.
- Issue: Column overloading.
 - Solution: Reduce the amount of Sr-90 loaded onto the column. The total strontium loaded should not exceed the capacity of the resin.[5]
- Issue: Radiation damage to the resin.
 - Solution: Ion exchange resins can degrade over time due to radiation exposure, leading to a loss of capacity and selectivity.[5] Consider replacing the resin if performance degrades after repeated use.

Problem 2: Low yield of Y-91 product.

Cause & Solution:

- Issue: Incomplete elution of Y-91 from the column.
 - Solution: Increase the volume or concentration of the eluent. It may be necessary to perform multiple elution steps to recover all the Y-91.
- Issue: Y-91 co-precipitation with other components.
 - Solution: In precipitation methods, ensure that the pH and reagent concentrations are optimized to selectively precipitate Y-90 hydroxide or phosphate without significant loss.
- Issue: Inefficient back-extraction in solvent extraction.
 - Solution: Adjust the acidity of the stripping solution to ensure complete transfer of Y-91 from the organic phase back to the aqueous phase. For example, with HDEHP, a higher

acid concentration is needed for stripping.[1]

Problem 3: Presence of metallic impurities in the final Y-91 product.

Cause & Solution:

- Issue: Contaminants in the initial Sr-90 stock solution.
 - Solution: Purify the Sr-90 stock solution before Y-91 ingrowth. This can be achieved by passing the stock solution through specific sorbents to remove impurities like zirconium.[2][3][8][9]
- Issue: Leaching of impurities from equipment.
 - Solution: Use high-purity materials for all equipment that comes into contact with the solutions. Thoroughly clean all glassware and columns before use.
- Issue: Inadequate separation of Y-91 from other fission products.
 - Solution: Employ a multi-step purification process. For instance, an initial separation can be followed by a polishing step using a different separation technique to remove residual impurities.

Quantitative Data on Separation Performance

Separation Method	Matrix/Eluent	Sr-90 Breakthrough/ Separation Factor	Y-91 Yield	Reference
Solvent Extraction (HDEHP)	0.5 M HCl	Separation factor of Y-90/Sr-90 > 10 ⁵	99.5% (extraction efficiency)	[1]
Ion Exchange (Sr specific resin)	4 M HNO ₃	Sr adsorption up to 4 mg on 0.35 g resin	Y barely adsorbed	[10]
Combined Sr and RE Resin	4 M HNO ₃	Sr below detection limit in Y product	83.81%	[10]
Electrochemical Separation	Nitrate solution (pH 2-3)	~0.817 ppm (30.2 kBq Sr-90 per 37 GBq Y-90)	>90%	[4]

Experimental Protocols

Protocol 1: Y-91 Separation using Solvent Extraction with HDEHP

This protocol is based on the principles described in the literature for separating carrier-free Y-90.[1]

Materials:

- Sr-90/Y-90 stock solution in dilute HCl.
- Di-(2-ethylhexyl) phosphoric acid (HDEHP).
- Dodecane (or other suitable organic solvent).
- Hydrochloric acid (HCl) solutions of various concentrations (0.5 M and >7 M).

- Separatory funnel.
- pH meter.
- Radiation detection instrumentation.

Procedure:

- Preparation of Organic Phase: Prepare a solution of 30% HDEHP in dodecane.
- Extraction of Y-91: a. Take a known volume of the Sr-90/Y-90 stock solution and adjust the HCl concentration to 0.5 M. b. Transfer the aqueous solution to a separatory funnel. c. Add an equal volume of the 30% HDEHP/dodecane solution. d. Shake the funnel vigorously for several minutes to ensure thorough mixing of the two phases. e. Allow the phases to separate. The organic phase will contain the extracted Y-91. f. Drain the aqueous phase (containing Sr-90) and collect the organic phase.
- Stripping of Y-91: a. To the organic phase containing Y-91, add an equal volume of >7 M HCl. b. Shake the funnel vigorously to transfer the Y-91 back into the aqueous phase. c. Allow the phases to separate. d. Collect the aqueous phase, which now contains the purified Y-91.
- Analysis: a. Measure the radioactivity of the initial stock, the raffinate (aqueous phase after extraction), and the final Y-91 product to determine the yield and the Sr-90 breakthrough.

Protocol 2: Y-91 Separation using Ion Exchange Chromatography

This protocol outlines a general procedure based on the use of Sr-selective resins.

Materials:

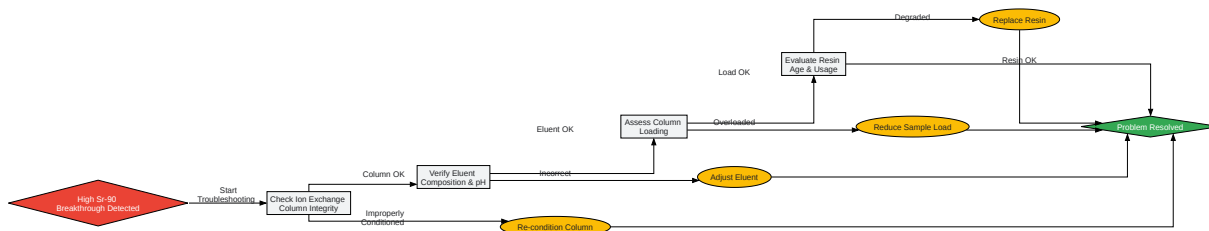
- Sr-90/Y-90 stock solution in nitric acid (e.g., 4 M HNO₃).
- Sr-selective ion exchange resin (e.g., Sr Resin).
- Chromatography column.
- Nitric acid (HNO₃) solutions of various concentrations (e.g., 4 M and 0.05 M).

- Fraction collector.
- Radiation detection instrumentation.

Procedure:

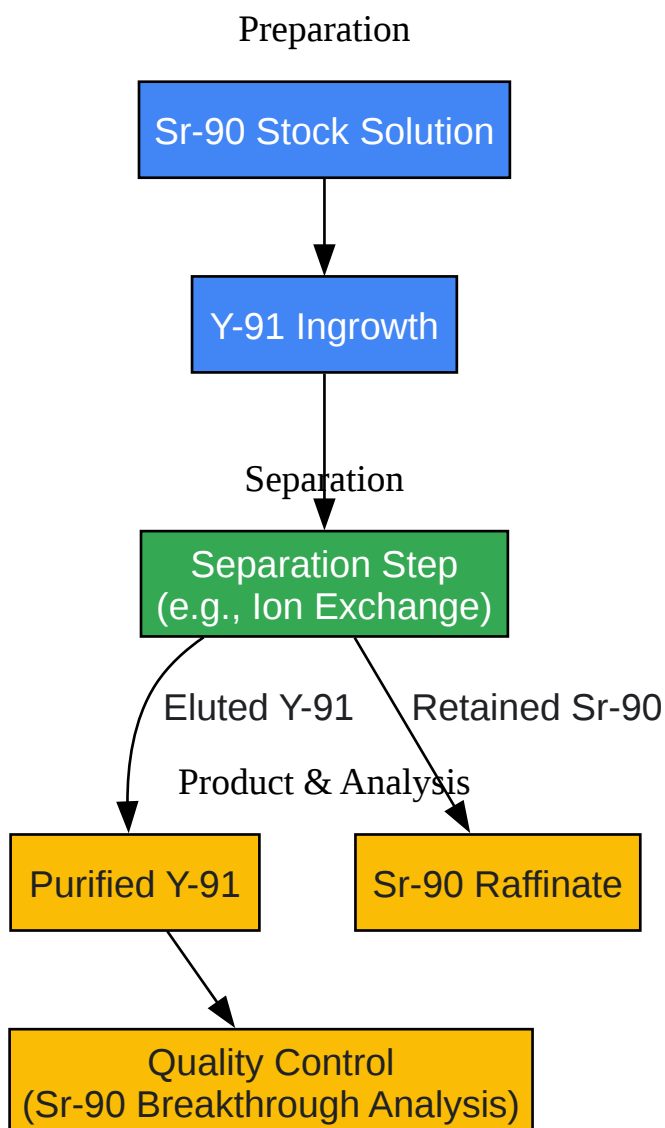
- Column Preparation: a. Pack a chromatography column with the Sr-selective resin. b. Condition the column by passing several column volumes of 4 M HNO₃ through it.
- Sample Loading: a. Load the Sr-90/Y-90 solution in 4 M HNO₃ onto the column. The Sr-90 will be retained by the resin, while the Y-91 will pass through.
- Elution of Y-91: a. Elute the Y-91 from the column by passing more 4 M HNO₃. b. Collect the eluate in fractions. The initial fractions will contain the purified Y-91.
- Stripping of Sr-90 (for resin regeneration): a. After the Y-91 has been collected, strip the Sr-90 from the resin by eluting with a dilute acid solution, such as 0.05 M HNO₃.^[5]
- Analysis: a. Analyze the collected fractions for Y-91 and Sr-90 content to determine the separation efficiency and Sr-90 breakthrough.

Visualizations



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Caption: Troubleshooting workflow for high Sr-90 breakthrough.



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Caption: General workflow for Y-91 separation from Sr-90.

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References

- [1. tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
- [2. WO2006025975A1 - Method of separating and purifying yttrium-90 from strontium-90 - Google Patents](#) [patents.google.com]
- [3. US7517508B2 - Method of separating and purifying Yttrium-90 from Strontium-90 - Google Patents](#) [patents.google.com]
- [4. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [5. osti.gov](https://www.osti.gov) [[osti.gov](https://www.osti.gov)]
- [6. stralsakerhetsmyndigheten.se](https://www.stralsakerhetsmyndigheten.se) [[stralsakerhetsmyndigheten.se](https://www.stralsakerhetsmyndigheten.se)]
- [7. osti.gov](https://www.osti.gov) [[osti.gov](https://www.osti.gov)]
- [8. US7101484B2 - Sr-90/Y-90 radionuclide generator for production of high-quality Y-90 solution - Google Patents](#) [patents.google.com]
- [9. WO2006046966A2 - Sr-90/y-90 radionuclide generator for production of high-quality y-90 solution - Google Patents](#) [patents.google.com]
- [10. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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